

In-Depth Technical Safety Guide: 4-[(4-Methylbenzyl)oxy]benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[(4-Methylbenzyl)oxy]benzaldehyde

CAS No.: 66742-58-3

Cat. No.: B1268358

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet (SDS). It has been compiled from available data and SDSs of structurally similar compounds. Always consult the official SDS from the supplier before handling this chemical.

Chemical Identification and Physical Properties

This section provides key identifiers and physical characteristics of 4-[(4-Methylbenzyl)oxy]benzaldehyde.

Identifier	Value	Source
Chemical Name	4-[(4-Methylbenzyl)oxy]benzaldehyde	-
CAS Number	66742-58-3	[1][2][3]
Molecular Formula	C15H14O2	[1][2]
Molecular Weight	226.27 g/mol	[1][2]
Appearance	Not explicitly stated, likely a solid or liquid	-
Flash Point	173.3°C	[1]
Density	1.119 g/cm ³	[1]
Boiling Point	380.1±22.0 °C (Predicted)	
Solubility	No data available	[1]

Hazard Identification and GHS Classification

The hazard classification for **4-[(4-Methylbenzyl)oxy]benzaldehyde** is not readily available. Therefore, the following classification is based on the known hazards of structurally similar aromatic aldehydes, such as benzaldehyde. It is crucial to handle this compound with the assumption that it possesses similar hazards.

GHS Classification	Hazard Statement	Pictogram
Flammable Liquids (Category 4)	H227: Combustible liquid	No Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	 alt text
Skin Irritation (Category 2)	H315: Causes skin irritation	 alt text
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	 alt text
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	 alt text

Signal Word:Warning

Precautionary Statements:

- Prevention: P210 (Keep away from heat, sparks, open flames, and hot surfaces. No smoking), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[4]
- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P330 (Rinse mouth), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention), P362 (Take off contaminated clothing and wash before reuse).[5]

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[4]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[4]

Caption: GHS Hazard Communication Flow for **4-[(4-Methylbenzyl)oxy]benzaldehyde**.

Toxicological Information

Detailed toxicological data for **4-[(4-Methylbenzyl)oxy]benzaldehyde** is not available. The information below is based on the general toxicological profile of aromatic aldehydes.

- Acute Toxicity: Harmful if swallowed. No specific LD50 or LC50 data is available for this compound. For the related compound benzaldehyde, the oral LD50 in rats is 1300 mg/kg.[6]
- Skin Corrosion/Irritation: Causes skin irritation.[5] Prolonged or repeated contact may cause dermatitis.
- Serious Eye Damage/Irritation: Causes serious eye irritation.[5]
- Respiratory or Skin Sensitization: May cause respiratory irritation.[5] Some aromatic aldehydes are known to be skin sensitizers.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available. Not classified as a carcinogen by IARC, NTP, or OSHA.[7]
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Fire-Fighting Measures

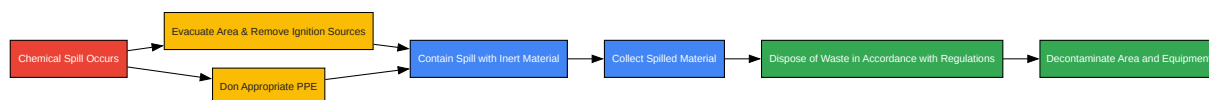
This compound is a combustible liquid.

Parameter	Information
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Specific Hazards from the Chemical	Vapors may form explosive mixtures with air upon intense heating.[7] Hazardous combustion products may include carbon monoxide and carbon dioxide.
Protective Equipment for Firefighters	Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[1]

Accidental Release Measures

Follow these procedures in the event of a spill or leak.

Aspect	Procedure
Personal Precautions	Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[1]
Environmental Precautions	Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[1]
Methods for Containment and Cleaning Up	Collect and arrange disposal. Keep the chemical in suitable, closed containers for disposal.[1]



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Caption: General workflow for responding to a chemical spill.

Handling and Storage

Proper handling and storage are essential for safety.

Aspect	Guidelines
Handling	Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam. [1]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials. [1]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

Control Parameter	Recommendation
Engineering Controls	Ensure adequate ventilation. Handle in accordance with good industrial hygiene and safety practice. Set up emergency exits and a risk-elimination area. [1]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US). [1]
Skin Protection	Wear chemical-impermeable gloves. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [1] Wear suitable protective clothing.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1]
Hygiene Measures	Wash hands before breaks and immediately after handling the product.

Stability and Reactivity

Parameter	Information
Reactivity	No data available.
Chemical Stability	No data available. Likely stable under recommended storage conditions.
Possibility of Hazardous Reactions	No data available.
Conditions to Avoid	Heat, flames, and sparks.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon combustion.

Ecological Information

No specific ecotoxicity data is available for **4-[(4-Methylbenzyl)oxy]benzaldehyde**. Discharge into the environment should be avoided.[1]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[1]

Transport Information

Transport regulations will vary depending on the mode of transport and region. As a combustible liquid, it may be subject to specific transport regulations.

Regulatory Information

Regulatory status may vary by country and region. It is the user's responsibility to ensure compliance with all applicable regulations.

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented are not publicly available. The information is derived from standard SDSs which typically do not include such detailed methodologies. For general guidance on toxicological testing, refer to OECD guidelines.

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- To cite this document: BenchChem. [In-Depth Technical Safety Guide: 4-[(4-Methylbenzyl)oxy]benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268358/docs#in-depth-technical-safety-guide-4-4-methylbenzyl-oxy-benzaldehyde\]](https://www.benchchem.com/product/b1268358/docs#in-depth-technical-safety-guide-4-4-methylbenzyl-oxy-benzaldehyde)

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